

Personal protective equipment for handling delta-Damascone

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Compound of Interest

Compound Name: *delta-Damascone*

Cat. No.: *B1588474*

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Essential Safety and Handling Guide for delta-Damascone

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **delta-Damascone**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Quantitative Safety Data

The following table summarizes key quantitative data for **delta-Damascone**, compiled from safety data sheets, to facilitate a quick risk assessment.

Parameter	Value	Reference
Chemical Formula	C ₁₃ H ₂₀ O	[1][2]
Molecular Weight	192.3 g/mol	[1][2]
Appearance	Colorless to Pale Yellow Liquid	[3]
Odor	Fruity	[3]
Acute Oral Toxicity (ATE)	1400 mg/kg (Rat, LD50)	[4][5]
Water Solubility	0.0772 g/l at 20 °C	[6]
Occupational Exposure Limits	No specific limits established (PEL, TLV)	[7]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects.[4][8][9]	H410

Experimental Protocols: Handling and Disposal

Adherence to proper handling and disposal protocols is crucial for minimizing risks associated with **delta-Damascone**.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area.[4][7]
- Use local exhaust ventilation or process enclosures to control airborne exposure.[4][10]
- Ensure all equipment used when handling the product is properly grounded to prevent static discharges.[7][8]
- An eyewash station and safety shower should be readily accessible.[11]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear safety glasses with side shields or chemical goggles. A face shield is recommended if there is a risk of splashing.[7][10][11]

- Hand Protection: Wear appropriate chemical-resistant gloves.[\[7\]](#)[\[10\]](#)
- Skin Protection: An impervious apron or protective suit is recommended to avoid skin contact.[\[7\]](#)
- Respiratory Protection: Generally not required with adequate ventilation. If ventilation is insufficient or in case of high vapor concentrations, use an approved respirator with an organic vapor cartridge.[\[4\]](#)[\[7\]](#)[\[8\]](#)

3. Safe Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[7\]](#)
- Do not ingest or inhale vapors.[\[4\]](#)
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[4\]](#)[\[7\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)[\[8\]](#)
- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Preserve the product in its original container, potentially under nitrogen.[\[4\]](#)

4. First-Aid Measures:

- If Swallowed: Call a poison center or doctor immediately. Rinse mouth. Do NOT induce vomiting.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice. Remove and wash contaminated clothing before reuse.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[\[4\]](#)[\[11\]](#)
- If Inhaled: Move the person to fresh air and keep them at rest. Obtain medical attention if you feel unwell.[\[6\]](#)[\[8\]](#)

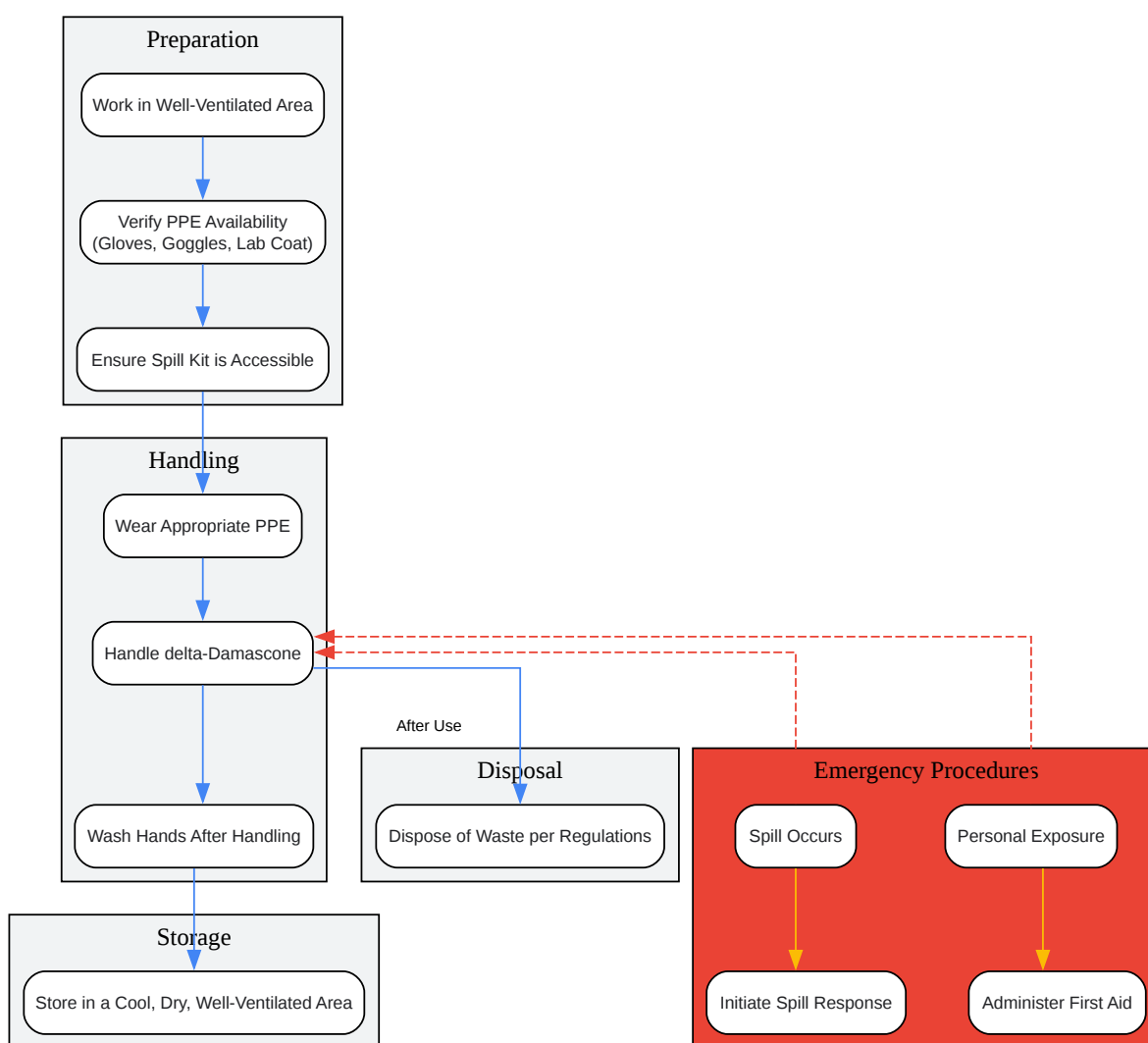
5. Spill and Leak Procedures:

- Small Spills: Wipe up with absorbent material (e.g., cloth, fleece, dry sand, or inert powder) and place in a suitable container for disposal.[\[7\]](#)[\[8\]](#)
- Large Spills: Stop the flow of material if it is safe to do so. Dike the spilled material to prevent spreading and entry into drains or waterways. Absorb with vermiculite, dry sand, or earth and place into containers.[\[7\]](#)
- Eliminate all ignition sources.[\[7\]](#)
- Ensure adequate ventilation.[\[10\]](#)

6. Disposal Plan:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Do not allow the product to enter drains or waterways due to its high toxicity to aquatic life.[\[1\]](#)[\[8\]](#)
- Contaminated packaging should be emptied and can be offered for recycling.[\[6\]](#)

Workflow for Handling delta-Damascone



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Caption: Workflow for the safe handling of **delta-Damascone** from preparation to disposal.

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